

# 2-Benzylamino-4-methylpyridine as a building block for novel compounds

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## Compound of Interest

Compound Name: 2-Benzylamino-4-methylpyridine

Cat. No.: B077082

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## Application Notes and Protocols for 2-Benzylamino-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Benzylamino-4-methylpyridine** as a versatile building block for the synthesis of novel compounds with potential therapeutic applications. The document outlines its synthesis, potential applications in kinase inhibition, and detailed experimental protocols.

## Overview of 2-Benzylamino-4-methylpyridine

**2-Benzylamino-4-methylpyridine** (CAS: 58088-62-3) is a substituted pyridine derivative that serves as a valuable scaffold in medicinal chemistry.<sup>[1][2]</sup> Its structure combines the biologically significant 2-aminopyridine motif with a benzyl group, making it an attractive starting point for developing novel therapeutics. The 2-aminopyridine core is a well-established pharmacophore found in numerous kinase inhibitors, while the benzyl group can be modified to explore structure-activity relationships (SAR) and optimize compound properties.<sup>[3]</sup> While direct literature on this specific building block is limited, its constituent parts are prevalent in a variety of biologically active molecules, particularly kinase inhibitors and other targeted therapies.

Chemical Properties:

- Molecular Formula: C<sub>13</sub>H<sub>14</sub>N<sub>2</sub>[\[1\]](#)[\[2\]](#)
- Molecular Weight: 198.26 g/mol [\[1\]](#)[\[2\]](#)
- Melting Point: 98-100 °C[\[1\]](#)[\[2\]](#)

## Synthesis of 2-Benzylamino-4-methylpyridine

While a specific published protocol is not readily available, a standard and reliable method for the synthesis of **2-Benzylamino-4-methylpyridine** is via nucleophilic substitution of a leaving group on the pyridine ring or by reductive amination. The following protocol is a general procedure based on the reaction of the readily available 2-amino-4-methylpyridine.

### Protocol: Synthesis via N-Alkylation

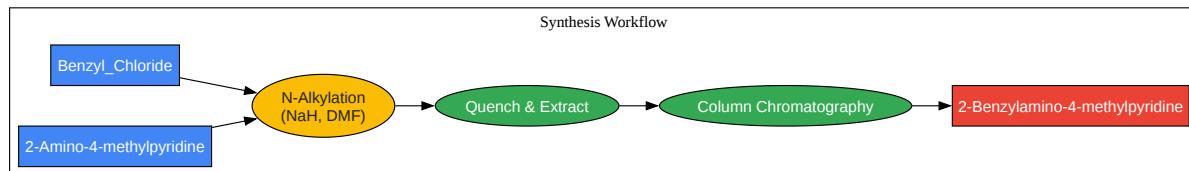
This protocol describes the synthesis from 2-amino-4-methylpyridine and benzyl chloride.

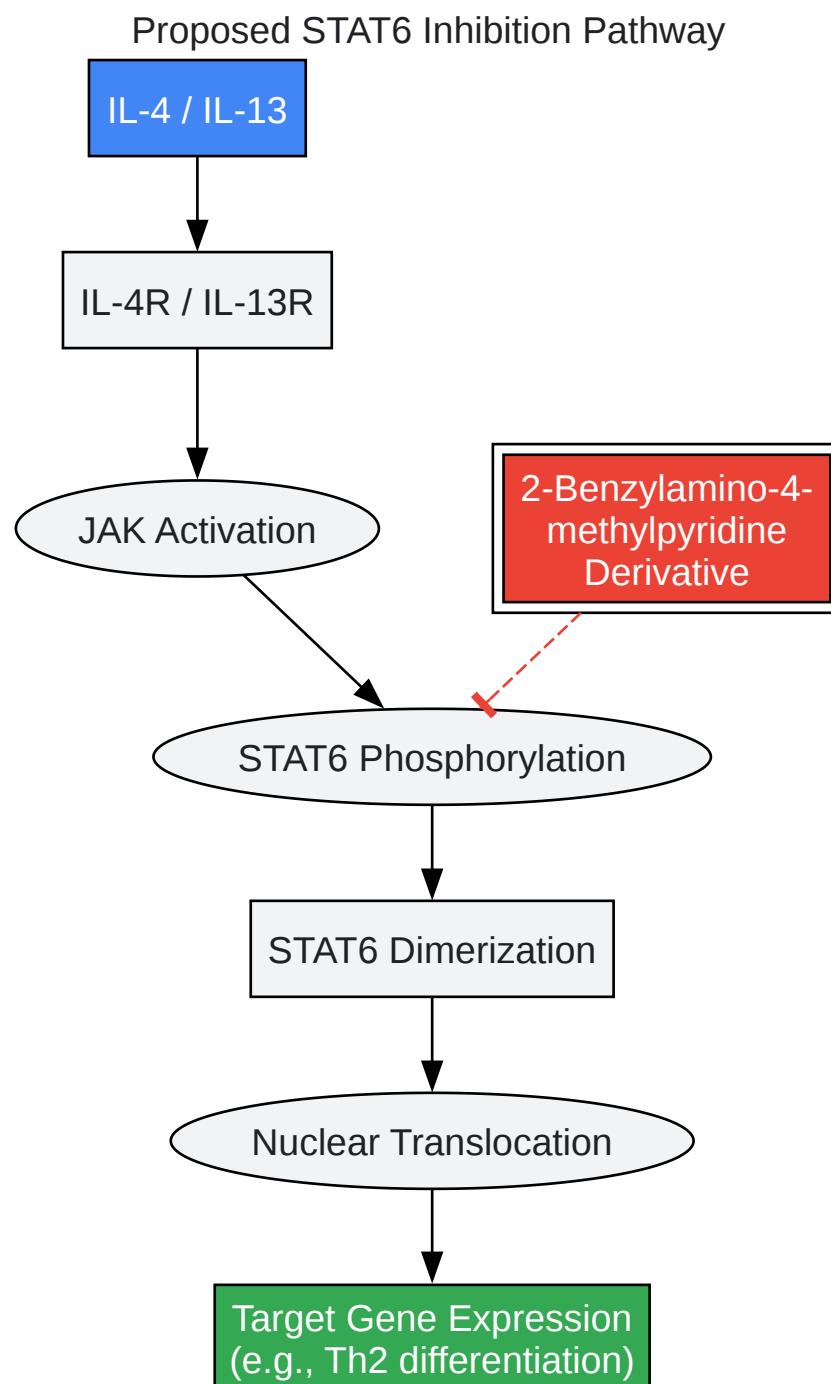
#### Materials:

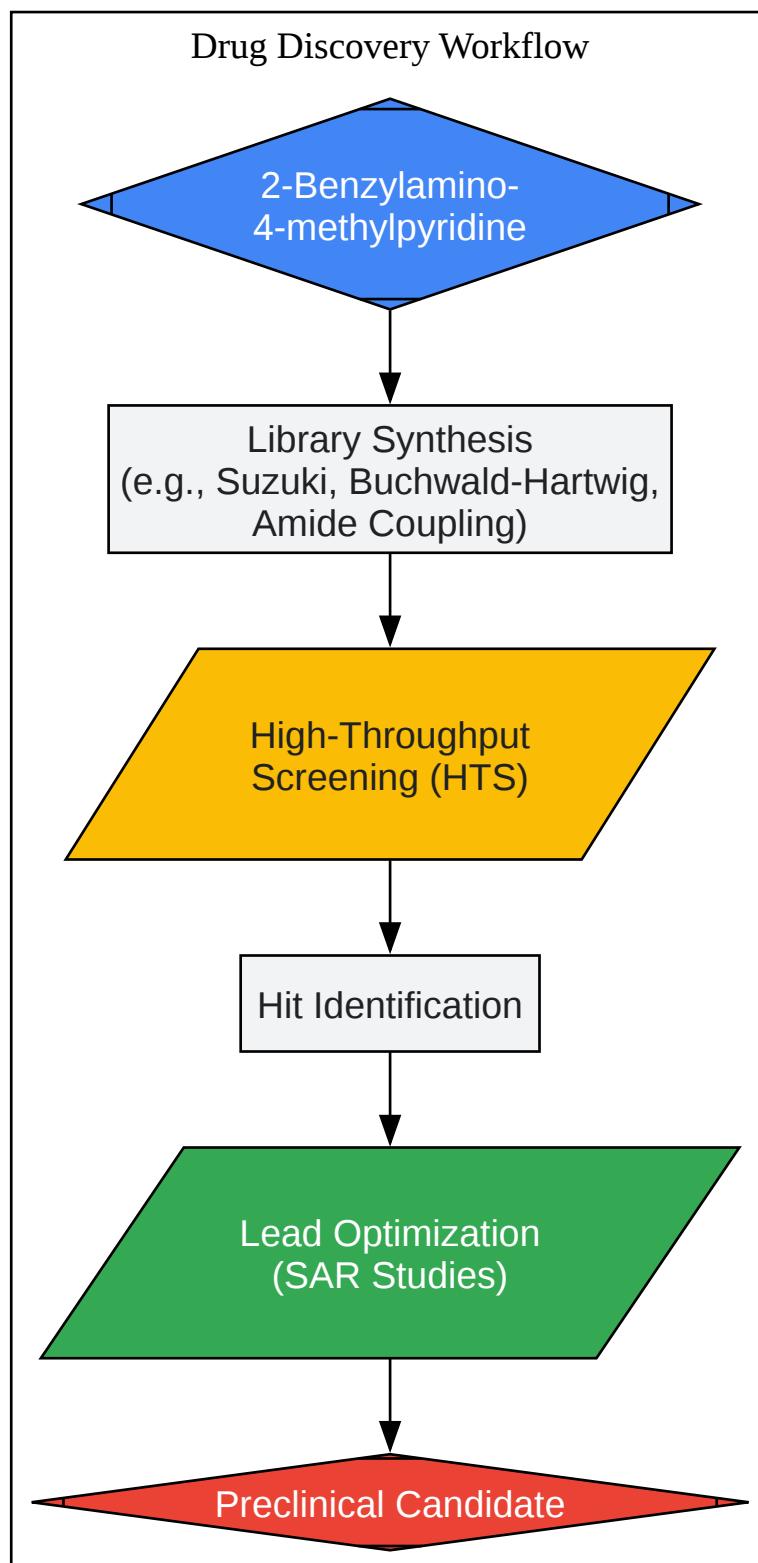
- 2-Amino-4-methylpyridine
- Benzyl chloride
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography

#### Procedure:

- To a flame-dried, three-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-amino-4-methylpyridine (1.0 eq).
- Dissolve the starting material in anhydrous DMF.
- Cool the solution to 0 °C using an ice bath.
- Carefully add sodium hydride (1.2 eq) portion-wise to the stirred solution. Allow the mixture to stir at 0 °C for 30 minutes.
- Slowly add benzyl chloride (1.1 eq) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly adding saturated aqueous NaHCO<sub>3</sub> solution.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2-Benzylamino-4-methylpyridine**.







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## References

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